

Application Notes and Protocols for Tebipenem Pivoxil In Vitro Susceptibility Testing

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Compound of Interest		
Compound Name:	Tebipenem Pivoxil	
Cat. No.:	B1682725	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of bacteria to **Tebipenem Pivoxil**, the oral prodrug of the carbapenem antibiotic tebipenem. The methodologies described are based on established standards from the Clinical and Laboratory Standards Institute (CLSI) and findings from recent research.

Introduction

Tebipenem Pivoxil is a broad-spectrum oral carbapenem antibiotic effective against a range of Gram-positive and Gram-negative bacteria.[1] It is the pivaloyloxymethyl ester prodrug of tebipenem, which exerts its bactericidal activity by inhibiting bacterial cell wall synthesis.[2][3] Specifically, tebipenem binds to and inactivates penicillin-binding proteins (PBPs), essential enzymes in the synthesis of peptidoglycan, a critical component of the bacterial cell wall.[4][5] In Gram-negative bacteria, such as members of the Enterobacterales family, tebipenem shows a high affinity for PBP 2.[6][7] This inhibition of cell wall synthesis ultimately leads to cell lysis and bacterial death.[4][5]

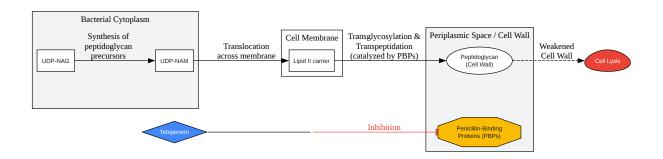
Accurate in vitro susceptibility testing is crucial for determining the potential clinical efficacy of tebipenem against specific bacterial isolates and for monitoring the emergence of resistance. The following protocols for broth microdilution and disk diffusion are provided to guide researchers in this process.

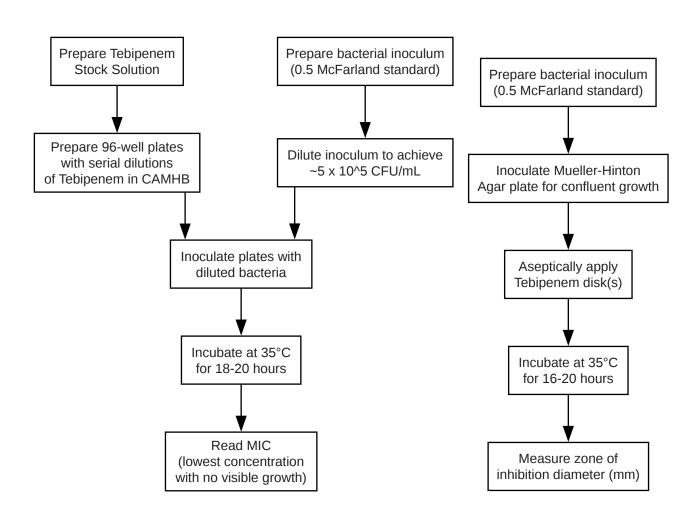


Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Tebipenem, the active form of **Tebipenem Pivoxil**, targets the final stages of peptidoglycan synthesis in the bacterial cell wall. This process is critical for maintaining the structural integrity of the bacterium.







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